

# Technical Guide: Solubility of 5-Bromo-1,3-benzodioxole in Organic Solvents

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## Compound of Interest

Compound Name: 5-Bromo-1,3-benzodioxole

Cat. No.: B1209508

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## Introduction

**5-Bromo-1,3-benzodioxole** is a crucial intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals. A thorough understanding of its solubility in different organic solvents is paramount for its effective use in synthesis, purification, and formulation development. This technical guide provides a summary of available solubility data, a detailed experimental protocol for determining solubility, and a visual representation of the experimental workflow.

## Physicochemical Properties of 5-Bromo-1,3-benzodioxole

Property	Value	Reference
Molecular Formula	$C_7H_5BrO_2$	<a href="#">[1]</a>
Molecular Weight	201.02 g/mol	<a href="#">[1]</a>
Appearance	White to pale yellow crystalline powder	<a href="#">[1]</a>
Melting Point	50-52°C	<a href="#">[1]</a>
Boiling Point	240-242°C	<a href="#">[1]</a>
Density	1.72 g/cm <sup>3</sup>	<a href="#">[1]</a>

## Solubility Data

The solubility of **5-Bromo-1,3-benzodioxole** has been qualitatively and quantitatively assessed in various solvents. The following table summarizes the available data. It is important to note that quantitative data in a wide range of organic solvents is not extensively available in the literature, highlighting the need for experimental determination using the protocol provided in this guide.

Solvent	Temperature (°C)	Solubility	Method	Reference
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble	Qualitative	<a href="#">[1]</a>
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL (with sonication)	Quantitative	<a href="#">[2]</a>
Dichloromethane	Not Specified	Soluble	Qualitative	<a href="#">[1]</a>
Ethanol	Not Specified	Slightly Soluble	Qualitative	<a href="#">[1]</a>
Water	Not Specified	Insoluble	Qualitative	<a href="#">[1]</a>
Water	Not Specified	0.217 mg/mL	Calculated	<a href="#">[3]</a>
10% DMSO / 90% (20% SBE- $\beta$ -CD in Saline)	Not Specified	$\geq 2.5$ mg/mL	Quantitative	<a href="#">[2]</a>
10% DMSO / 90% Corn Oil	Not Specified	$\geq 2.5$ mg/mL	Quantitative	<a href="#">[2]</a>

## Experimental Protocol for Solubility Determination

The following protocol is a standardized method for determining the solubility of a solid compound, such as **5-Bromo-1,3-benzodioxole**, in an organic solvent. This method is adapted from established guidelines for solubility testing.

### 4.1. Principle

This method, often referred to as the "shake-flask" or equilibrium solubility method, involves saturating a solvent with the solute at a constant temperature. The concentration of the solute in the saturated solution is then determined analytically, providing the solubility value.

### 4.2. Materials and Equipment

- **5-Bromo-1,3-benzodioxole** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Vials with screw caps
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector
- Volumetric flasks and pipettes

#### 4.3. Procedure

- Preparation of the Test System:
  - Accurately weigh an excess amount of **5-Bromo-1,3-benzodioxole** into a vial. The excess solid should be sufficient to ensure that a saturated solution is formed and that solid remains after equilibrium is reached.
  - Add a known volume of the selected organic solvent to the vial.
  - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).

- Agitate the mixture for a sufficient period to allow for equilibrium to be reached. A preliminary test may be necessary to determine the time required to reach equilibrium (typically 24 to 72 hours).
- Sample Separation:
  - After equilibration, allow the vial to stand undisturbed at the constant temperature to allow the excess solid to settle.
  - To separate the saturated solution from the undissolved solid, centrifugation is the preferred method. Centrifuge the vial at a sufficient speed and for a duration that ensures clear separation.
  - Carefully withdraw a known volume of the clear supernatant using a syringe.
  - Immediately filter the withdrawn solution through a syringe filter into a clean vial to remove any remaining microscopic particles. This step should be performed quickly to minimize temperature changes and solvent evaporation.
- Analysis:
  - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
  - Determine the concentration of **5-Bromo-1,3-benzodioxole** in the diluted solution using a validated HPLC or GC method.
  - Prepare a calibration curve using standard solutions of known concentrations of **5-Bromo-1,3-benzodioxole**.
- Calculation of Solubility:
  - Calculate the concentration of **5-Bromo-1,3-benzodioxole** in the original saturated solution by accounting for the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or g/100 mL.

#### 4.4. Data Reporting

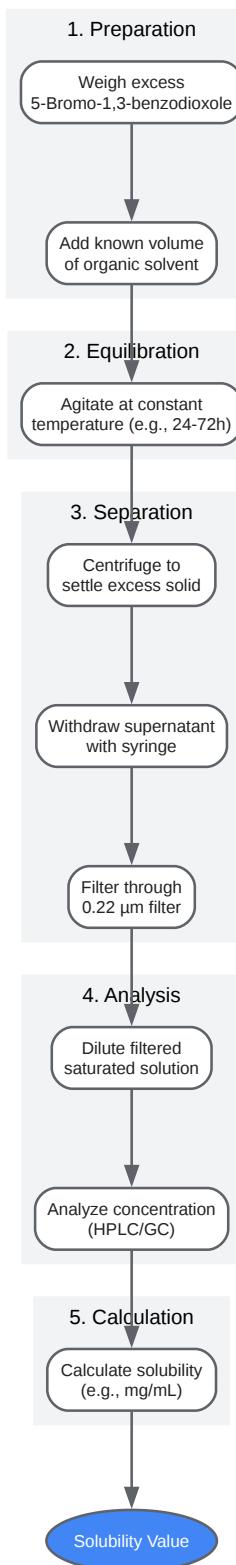
The solubility report should include:

- The name of the compound (**5-Bromo-1,3-benzodioxole**).
- The name of the solvent.
- The experimental temperature and its constancy.
- The equilibration time.
- The analytical method used for concentration determination.
- The solubility value, including the units.
- Any observations, such as the appearance of the solution.

## Visualizations

Experimental Workflow for Solubility Determination

## Experimental Workflow for Solubility Determination of 5-Bromo-1,3-benzodioxole

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